

Physical and chemical properties of diphosphorus pentasulfide

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Compound of Interest

Compound Name: *Diphosphorus pentasulfide*

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An In-depth Technical Guide on the Core Physical and Chemical Properties of **Diphosphorus Pentasulfide**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the fundamental physical and chemical properties of **diphosphorus pentasulfide** (P_2S_5), a versatile reagent in organic and inorganic synthesis. The information is curated for researchers, scientists, and professionals in drug development who utilize this compound in their work.

Physical Properties

Diphosphorus pentasulfide is typically a yellow to greenish-yellow crystalline solid.^{[1][2]} It is known for its characteristic rotten egg-like odor, which is attributed to its hydrolysis in the presence of moisture, leading to the formation of hydrogen sulfide gas.^{[1][2]} The molecular formula is empirically written as P_2S_5 , but its actual molecular structure corresponds to P_4S_{10} .^{[1][3]}

Table 1: Key Physical Properties of **Diphosphorus Pentasulfide**

Property	Value
Molecular Formula	P ₂ S ₅ (Empirical), P ₄ S ₁₀ (Molecular) [1]
Molar Mass	222.27 g/mol (for P ₂ S ₅) [4] [5]
Appearance	Yellow to greenish-yellow crystalline solid [1] [2]
Odor	Rotten egg-like [1] [2]
Density	2.09 g/cm ³ at 25°C [6] [7]
Melting Point	280 - 290°C [6] [7]
Boiling Point	513 - 515°C [7] [8]
Solubility	Reacts with water. [9] Soluble in carbon disulfide. Insoluble in many common organic solvents. [10]
Vapor Pressure	1 mmHg at 300°C [1]
Autoignition Temperature	142°C [7]

Chemical Properties and Reactivity

Diphosphorus pentasulfide is a highly reactive compound, primarily used as a thionation agent. Its reactivity is centered around the electrophilic nature of the phosphorus atoms and the lability of the phosphorus-sulfur bonds.

Hydrolysis

One of the most significant chemical properties of **diphosphorus pentasulfide** is its vigorous reaction with water. This hydrolysis is an exothermic reaction that produces phosphoric acid (H₃PO₄) and toxic hydrogen sulfide (H₂S) gas.[\[3\]](#)

Reaction with Water: P₄S₁₀ + 16H₂O → 4H₃PO₄ + 10H₂S[\[3\]](#)

Due to this reactivity, it must be handled in a dry, inert atmosphere.[\[11\]](#)

Thionation Reactions

Diphosphorus pentasulfide is widely employed to convert carbonyl compounds into thiocarbonyls. This includes the thionation of ketones, esters, and amides to form thioketones, thioesters, and thioamides, respectively. A well-known application of this reactivity is in the synthesis of Lawesson's reagent.

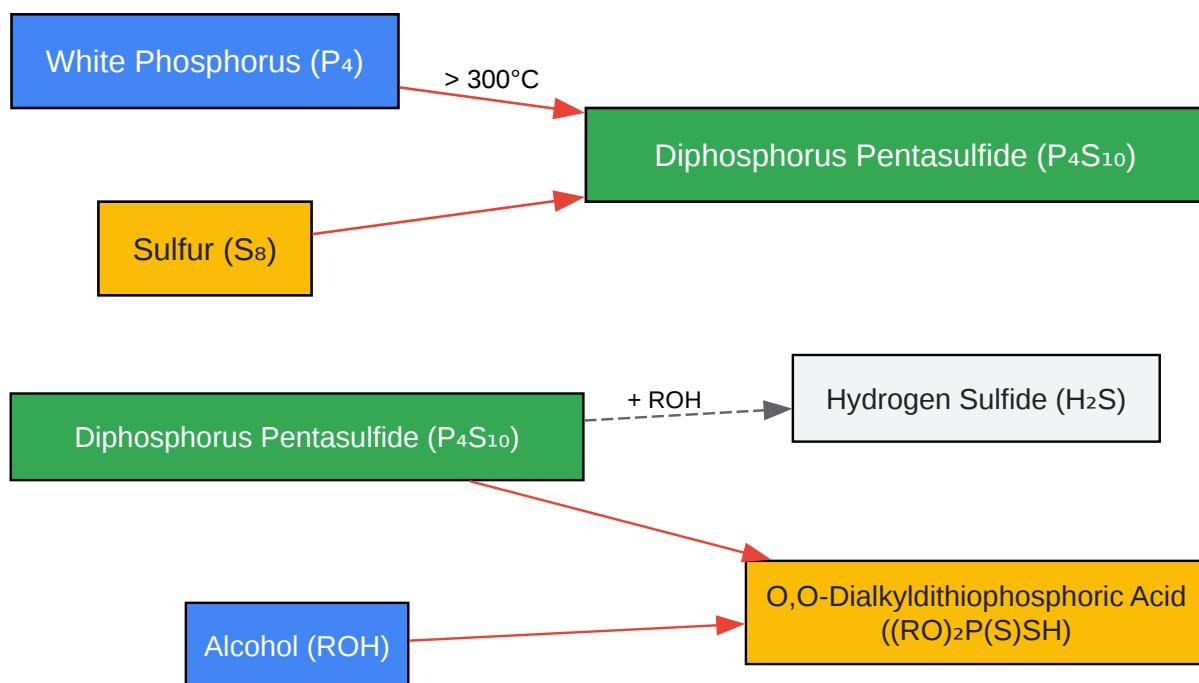
Reaction with Alcohols and Phenols

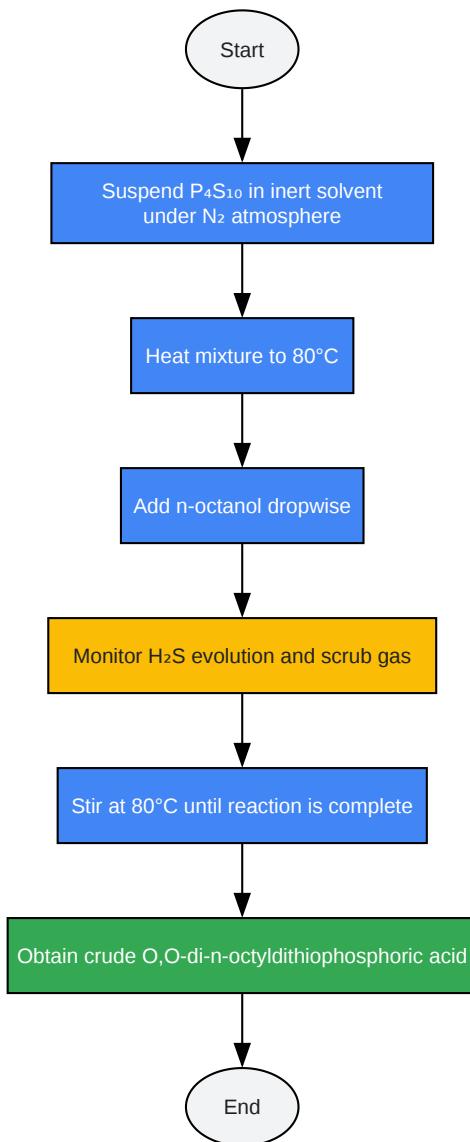
Diphosphorus pentasulfide reacts with alcohols and phenols to form dithiophosphoric acids. [12] These products are important intermediates in the production of insecticides, lubricant additives, and flotation agents.[1][12]

General Reaction with Alcohols: $P_4S_{10} + 8ROH \rightarrow 4(RO)_2P(S)SH + 2H_2S$ [12]

Synthesis and Key Reactions

The industrial synthesis of **diphosphorus pentasulfide** involves the reaction of molten white phosphorus with sulfur at elevated temperatures.[10]





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